

Bis(cyanopropyl)dichlorosilane molecular structure and properties.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis(cyanopropyl)dichlorosilane*

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An In-depth Technical Guide to **Bis(cyanopropyl)dichlorosilane**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Bis(cyanopropyl)dichlorosilane is a bifunctional organosilane molecule of interest in materials science and as a potential precursor in the development of advanced materials. Its structure, featuring two cyanopropyl groups and two reactive chlorine atoms attached to a central silicon atom, allows for a variety of chemical transformations. The cyano groups offer polarity and potential for further functionalization, while the dichlorosilyl group enables hydrolysis, condensation, and substitution reactions. This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, a detailed experimental protocol for its synthesis, and a discussion of its potential applications, particularly in the context of drug delivery systems.

Molecular Structure and Properties

Bis(cyanopropyl)dichlorosilane, with the chemical formula $C_8H_{12}Cl_2N_2Si$, possesses a tetrahedral geometry around the central silicon atom. The two chlorines and the carbon atoms of the two cyanopropyl chains are bonded to the silicon.

Physicochemical Properties

The known physicochemical properties of **bis(cyanopropyl)dichlorosilane** are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical processes.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₂ Cl ₂ N ₂ Si	
Molecular Weight	235.19 g/mol	
CAS Number	1071-17-6	
Appearance	Colorless to pale yellow liquid	
Boiling Point	173-177 °C at 1 mmHg	[1][2]
Density	1.166 g/cm ³ at 25 °C	[2]
Refractive Index	1.4799 at 20 °C	[1][2]
Flash Point	95 °C	[2]
Hydrolytic Sensitivity	Reacts rapidly with moisture and protic solvents	

Spectroscopic and Structural Data

Detailed spectroscopic and structural data for **bis(cyanopropyl)dichlorosilane** are not extensively reported in publicly available literature. However, based on the known structure, the following characteristic spectroscopic features would be expected:

Spectroscopic Data (Expected)	Characteristic Features
^1H NMR	Resonances corresponding to the propyl chain protons ($-\text{CH}_2-\text{CH}_2-\text{CH}_2-\text{CN}$), with distinct chemical shifts for the protons alpha, beta, and gamma to the silicon atom and the cyano group.
^{13}C NMR	Signals for the three unique carbon atoms of the propyl chain and the carbon of the nitrile group.
FT-IR	A characteristic sharp absorption band for the nitrile ($\text{C}\equiv\text{N}$) stretching vibration around $2240\text{--}2260\text{ cm}^{-1}$. Bands corresponding to C-H stretching, Si-C stretching, and Si-Cl stretching would also be present.
Mass Spectrometry	The mass spectrum would show the molecular ion peak and characteristic fragmentation patterns, including the loss of chlorine atoms and cyanopropyl groups. The isotopic pattern for two chlorine atoms would be observable.

Structural Parameters (Estimated)	Value Range
Si-Cl Bond Length	$2.03\text{--}2.05\text{ \AA}$
Si-C Bond Length	$1.84\text{--}1.86\text{ \AA}$
Cl-Si-Cl Bond Angle	$\sim 109.5^\circ$
C-Si-C Bond Angle	$\sim 109.5^\circ$

Synthesis of Bis(cyanopropyl)dichlorosilane

The primary method for the synthesis of **bis(cyanopropyl)dichlorosilane** is the hydrosilylation of allyl cyanide with dichlorosilane.^{[3][4]} This reaction involves the addition of the Si-H bond of dichlorosilane across the carbon-carbon double bond of allyl cyanide, typically catalyzed by a platinum-based catalyst.

Experimental Protocol: Hydrosilylation of Allyl Cyanide

The following is a generalized experimental protocol based on similar hydrosilylation reactions.
[3]

Materials:

- Dichlorosilane (H_2SiCl_2)
- Allyl cyanide ($\text{CH}_2=\text{CHCH}_2\text{CN}$)
- Hexachloroplatinic acid solution (Speier's catalyst) or Karstedt's catalyst in a suitable solvent (e.g., isopropanol)
- Anhydrous toluene (or other suitable inert solvent)
- Inert gas (Argon or Nitrogen)

Equipment:

- Three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a dropping funnel.
- Inert gas supply line.
- Heating mantle.
- Distillation apparatus for purification.

Procedure:

- The reaction apparatus is thoroughly dried and assembled under an inert atmosphere.
- A solution of allyl cyanide in anhydrous toluene is charged into the reaction flask.
- A catalytic amount of the platinum catalyst is added to the flask.
- The mixture is heated to a gentle reflux.

- Dichlorosilane is added dropwise to the refluxing mixture from the dropping funnel over a period of 1-2 hours.
- After the addition is complete, the reaction mixture is maintained at reflux for an additional 2-4 hours to ensure complete reaction.
- The reaction progress can be monitored by FT-IR spectroscopy by observing the disappearance of the Si-H stretching band.
- After cooling to room temperature, the solvent is removed under reduced pressure.
- The crude product is purified by vacuum distillation to yield pure **bis(cyanopropyl)dichlorosilane**.

Applications in Drug Development

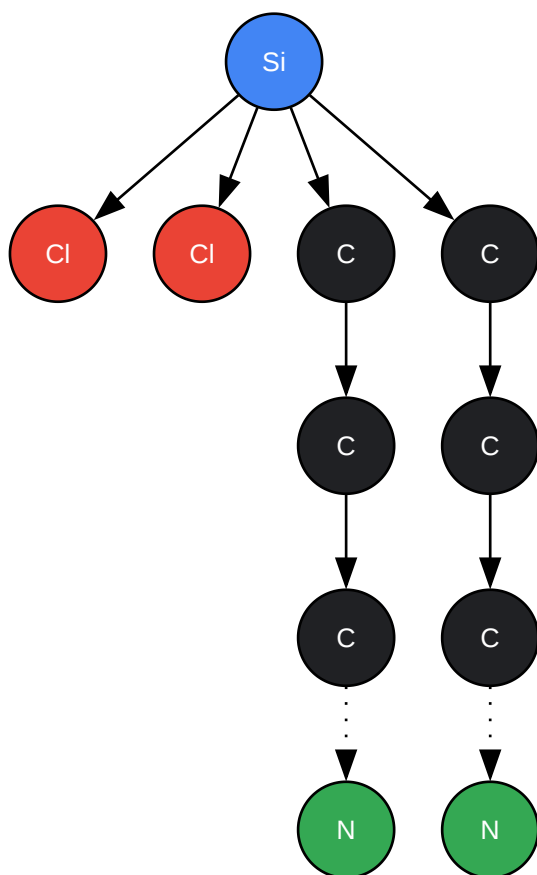
While direct applications of **bis(cyanopropyl)dichlorosilane** in drug development are not widely documented, its chemical nature suggests potential as a precursor or building block in the synthesis of drug delivery systems. Organosilanes are increasingly utilized in pharmaceutical and biomedical applications due to their biocompatibility and tunable properties.[5]

The cyano groups in **bis(cyanopropyl)dichlorosilane** can be hydrolyzed to carboxylic acids or reduced to amines, providing functional handles for the attachment of drug molecules, targeting ligands, or hydrophilic polymers like polyethylene glycol (PEG). The dichlorosilyl group can be hydrolyzed to form silanols, which can then undergo condensation to form polysiloxane networks. This allows for the creation of silica-based nanoparticles or coatings for drug delivery vehicles.

The polarity imparted by the cyano groups could also be advantageous in modulating the solubility and release characteristics of encapsulated drugs.

Visualizations

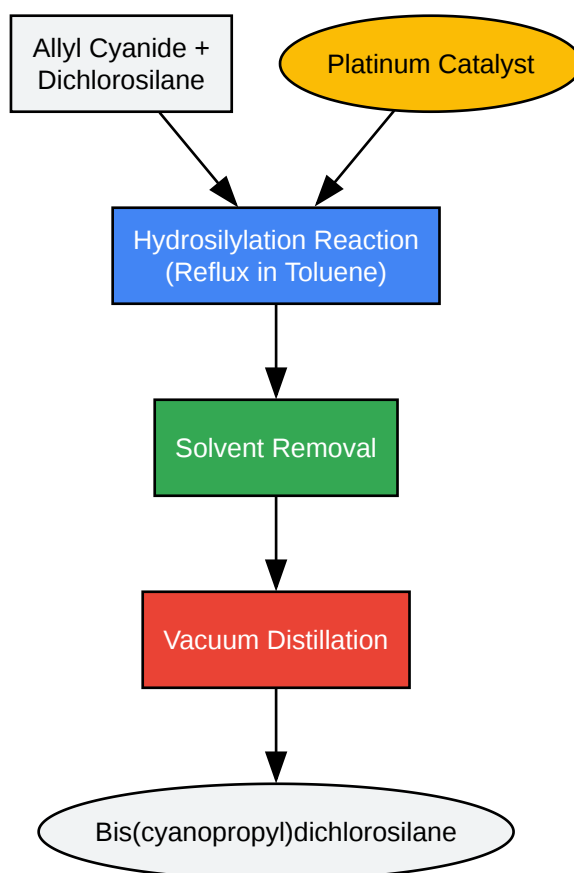
Molecular Structure of Bis(cyanopropyl)dichlorosilane



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Caption: Molecular structure of **bis(cyanopropyl)dichlorosilane**.

Synthesis Workflow



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Caption: General workflow for the synthesis of **bis(cyanopropyl)dichlorosilane**.

Safety and Handling

Bis(cyanopropyl)dichlorosilane is a reactive chemical and should be handled with appropriate safety precautions in a well-ventilated fume hood. It is sensitive to moisture and will react with water and other protic solvents to release hydrogen chloride gas, which is corrosive and toxic. Personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn at all times.

Conclusion

Bis(cyanopropyl)dichlorosilane is a valuable bifunctional organosilane with potential applications in materials science and as a precursor for more complex molecules. This guide has provided an overview of its known properties, a detailed synthesis protocol, and a

perspective on its potential utility in drug development. Further research into the specific properties and applications of this compound is warranted to fully explore its capabilities.

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- To cite this document: BenchChem. [Bis(cyanopropyl)dichlorosilane molecular structure and properties.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091294#bis-cyanopropyl-dichlorosilane-molecular-structure-and-properties]

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